

# Introduction: The Imperative for High-Quality Deuterated Standards

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## Compound of Interest

Compound Name: 4-Morpholineethanol-d4

CAS No.: 1185052-90-7

Cat. No.: B562281

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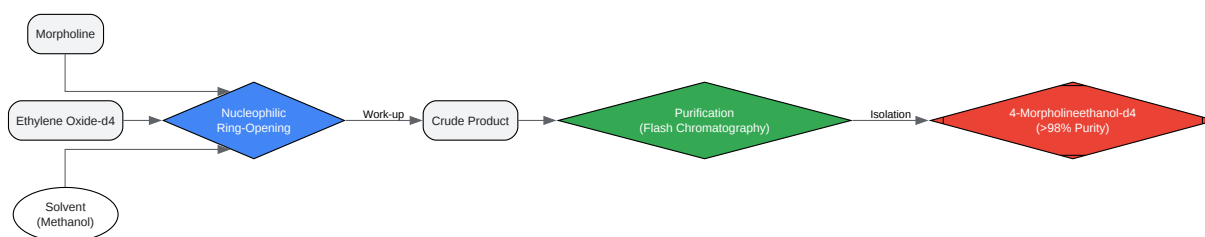
In the landscape of modern drug development, the precise quantification of drug candidates and their metabolites in biological matrices is non-negotiable. Stable Isotope Labeled (SIL) internal standards are the gold standard for LC-MS bioanalysis, and deuterated analogues are the most frequently employed. **4-Morpholineethanol-d4** is the ideal internal standard for its non-labeled counterpart, 4-Morpholineethanol, a compound that serves as a key building block in various pharmaceuticals.[1][2][3] The incorporation of four deuterium atoms on the N-ethyl group provides a sufficient mass shift (4 Da) to distinguish it from the analyte in a mass spectrometer, without significantly altering its physicochemical properties, such as polarity, ionization efficiency, and chromatographic retention time.

This near-identical behavior ensures that the internal standard accurately tracks the analyte through sample extraction, cleanup, and analysis, compensating for matrix effects and variability.[4] The production of such a standard, however, requires a synthesis that is both efficient and precise, followed by characterization that is exhaustive and definitive.

## Strategic Synthesis of 4-Morpholineethanol-d4

The chosen synthetic route is the nucleophilic ring-opening of ethylene oxide-d4 by morpholine. This method is selected for its high atom economy, straightforward execution, and excellent control over the site of deuteration, yielding a product with high isotopic enrichment.

## Synthetic Workflow



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Caption: Synthetic pathway for **4-Morpholineethanol-d4** production.

## Expertise-Driven Protocol

Materials:

- Morpholine ( $\geq 99\%$ )
- Ethylene oxide-d4 ( $\geq 98$  atom % D)
- Methanol (Anhydrous)
- Diethyl ether
- Magnesium sulfate (Anhydrous)
- Silica gel (for column chromatography)

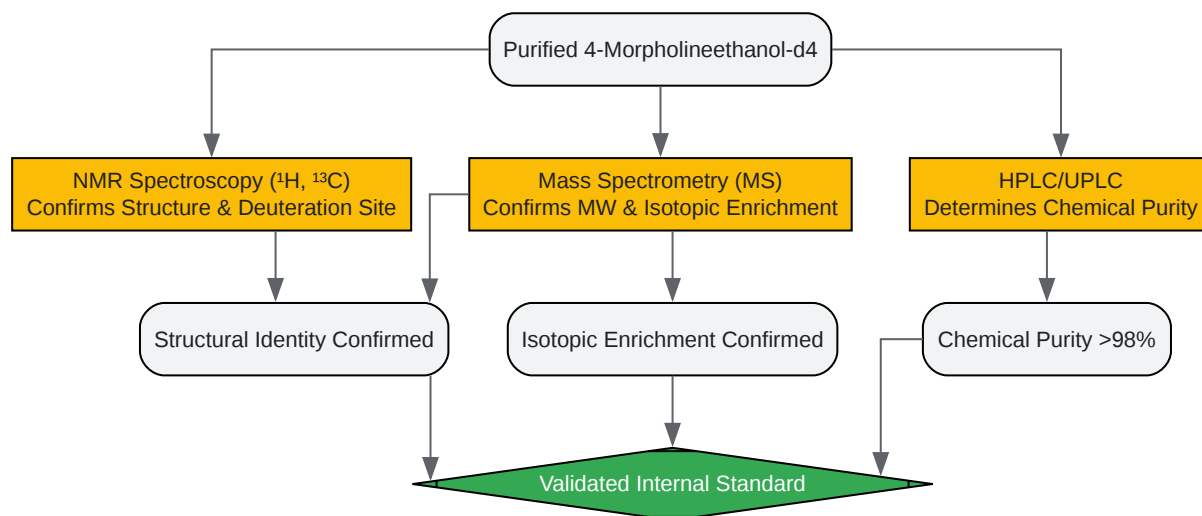
### Step-by-Step Methodology:

- **Reaction Setup:** A solution of morpholine (1.0 eq.) in anhydrous methanol is prepared in a pressure-rated flask equipped with a magnetic stir bar and cooled to 0°C in an ice bath.
- **Reagent Addition:** Ethylene oxide-d4 (1.1 eq.) is carefully condensed or bubbled into the cooled solution. The vessel is then sealed securely.
  - **Causality:** Using a slight excess of the deuterated reagent ensures the complete consumption of the starting morpholine, simplifying subsequent purification. The reaction is performed in a sealed vessel due to the low boiling point and gaseous nature of ethylene oxide.
- **Reaction Progression:** The reaction mixture is allowed to slowly warm to room temperature and stirred for 16-24 hours. The reaction progress is monitored by TLC or LC-MS until the starting morpholine is no longer detectable.
- **Work-up:** The solvent is removed under reduced pressure using a rotary evaporator. The resulting residue is the crude **4-Morpholineethanol-d4**.
- **Purification:** The crude oil is purified by flash column chromatography on silica gel. A gradient elution system (e.g., 0-10% methanol in dichloromethane) is employed to isolate the pure product.
  - **Trustworthiness:** This purification step is critical to remove any unreacted starting material, non-deuterated impurities, or potential side products (e.g., di-alkylation products), ensuring the high chemical purity required for an internal standard.
- **Final Isolation:** Fractions containing the pure product (identified by TLC) are combined and the solvent is evaporated to yield **4-Morpholineethanol-d4** as a colorless oil. The product is stored under an inert atmosphere at 2-8°C.[5]

## Rigorous Characterization for Standard Validation

To be deployed with confidence in a regulated bioanalytical environment, the synthesized compound must be subjected to a battery of analytical tests to confirm its structure, purity, and isotopic incorporation.

## Characterization Workflow



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Caption: Analytical workflow for validating the synthesized standard.

## Data Presentation and Interpretation

The following table summarizes the expected analytical results for a successfully synthesized batch of **4-Morpholineethanol-d4**.

Analytical Technique	Parameter	Expected Result	Interpretation
Mass Spectrometry (ESI+)	[M+H] <sup>+</sup>	m/z 136.2	Confirms the molecular weight of the d4-labeled compound (C <sub>6</sub> H <sub>9</sub> D <sub>4</sub> NO <sub>2</sub> ). The non-deuterated analogue appears at m/z 132.2.[6][7]
<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )	Chemical Shift (δ)	δ ~3.7 ppm (t, 4H), δ ~2.5 ppm (t, 4H)	Confirms the presence of the morpholine ring protons. The key validation is the absence of signals for the N-CH <sub>2</sub> - and HO-CH <sub>2</sub> - protons, which are deuterated.
<sup>13</sup> C NMR (100 MHz, CDCl <sub>3</sub> )	Chemical Shift (δ)	δ ~67.0 ppm (2C), δ ~53.8 ppm (2C)	Confirms the carbon backbone of the morpholine ring.
δ ~59 ppm (m), δ ~58 ppm (m)	Confirms the two deuterated carbons of the ethyl group. Signals appear as multiplets due to C-D coupling.		
HPLC/UPLC (UV detection)	Purity	≥98.0%	Ensures the absence of significant chemical impurities that could interfere with quantification.
Isotopic Purity (MS)	Deuterium Incorporation	≥98 atom % D	Confirms high isotopic enrichment,

minimizing isotopic  
crosstalk with the non-  
labeled analyte.[8]

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## Conclusion

This guide outlines an expert-validated, reliable, and efficient process for the synthesis and characterization of **4-Morpholineethanol-d4**. By following the detailed protocols and understanding the scientific rationale, researchers and drug development professionals can confidently produce or procure a high-quality internal standard. The rigorous analytical validation, combining mass spectrometry, NMR, and chromatography, provides a self-validating system that ensures the final product is fit-for-purpose in demanding, regulated bioanalytical applications.

## References

- Google Patents. (n.d.). Synthesis of deuterated morpholine derivatives (Patent No. US20150099714A1).
- National Institute of Standards and Technology (NIST). (n.d.). 4-Morpholineethanol. In NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Emco Chemicals. (n.d.). Hydroxy Ethyl Morpholine | CAS 622-40-2 | Industrial Applications. Retrieved from [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Synthesis of morpholines. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). Synthesis of deuterated morpholine derivatives (Patent No. US8354557B2).
- Pharmaffiliates. (n.d.). **4-Morpholineethanol-d4**. CAS No: 1185052-90-7. Retrieved from [\[Link\]](#)
- CK Isotopes. (n.d.). Synthetic Intermediates for Deuterated Pharmaceuticals. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (2025). Analytical Methods. Retrieved from [\[Link\]](#)

- National Institute of Standards and Technology (NIST). (n.d.). 4-Morpholineethanol Phase change data. In NIST Chemistry WebBook. Retrieved from [[Link](#)]
- Mallak Specialties Pvt Ltd. (n.d.). N-(2-Hydroxyethyl) Morpholine. Retrieved from [[Link](#)]

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## Sources

- 1. [chemimpex.com](https://chemimpex.com) [[chemimpex.com](https://chemimpex.com)]
- 2. [Hydroxy Ethyl Morpholine | CAS 622-40-2 | Industrial Applications](#) [[emcochemicals.com](https://emcochemicals.com)]
- 3. [products.basf.com](https://products.basf.com) [[products.basf.com](https://products.basf.com)]
- 4. [Synthetic Intermediates for Deuterated Pharmaceuticals - CK Isotopes](#) [[ckisotopes.com](https://ckisotopes.com)]
- 5. [pharmaffiliates.com](https://pharmaffiliates.com) [[pharmaffiliates.com](https://pharmaffiliates.com)]
- 6. [4-Morpholineethanol](https://webbook.nist.gov) [[webbook.nist.gov](https://webbook.nist.gov)]
- 7. [4-Morpholineethanol](https://webbook.nist.gov) [[webbook.nist.gov](https://webbook.nist.gov)]
- 8. [cdnisotopes.com](https://cdnisotopes.com) [[cdnisotopes.com](https://cdnisotopes.com)]
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